

Solvothermal Synthesis of Platinum-Rhodium Nanodendrites: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Platinum rhodium*

Cat. No.: *B082538*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solvothermal synthesis of platinum-rhodium (Pt-Rh) nanodendrites, a class of nanomaterials with significant potential in catalysis and other advanced applications. The document details the core principles of the synthesis, experimental protocols, characterization techniques, and the underlying mechanisms of nanodendrite formation.

Introduction

Platinum-rhodium (Pt-Rh) bimetallic nanostructures have garnered considerable interest due to their synergistic effects, which often lead to enhanced catalytic activity and stability compared to their monometallic counterparts. The dendritic morphology, with its high surface area and abundance of accessible active sites, further amplifies these advantages. Solvothermal synthesis has emerged as a versatile and effective method for producing these complex nanostructures with a high degree of control over their size, shape, and composition.

This method involves a chemical reaction in a sealed vessel, where the solvent is heated above its boiling point to create a high-pressure environment. These conditions facilitate the dissolution of precursors and the subsequent nucleation and growth of crystalline nanomaterials. Key advantages of the solvothermal approach include the ability to produce highly crystalline products at relatively low temperatures and the precise control over nanoparticle morphology through the manipulation of reaction parameters.

Experimental Protocols

The solvothermal synthesis of Pt-Rh nanodendrites can be achieved through various approaches. Below are detailed methodologies from cited research, providing a comparative look at different synthesis strategies.

One-Pot Solvothermal Synthesis of Pt-Rh Alloy Decorated Silver Nanocubes

This method results in a trimetallic core-shell structure with a Pt-Rh alloy decorating a silver nanocube core.

Materials:

- Silver acetate (CH_3COOAg)
- Cetyltrimethylammonium bromide (CTAB)
- Hexachloroplatinic acid hexahydrate ($\text{H}_2\text{PtCl}_6 \cdot 6\text{H}_2\text{O}$) solution
- Rhodium(III) chloride (RhCl_3) solution
- Oleylamine (OAM)
- N,N-Dimethylacetamide (DMA)
- Ethanol

Procedure:

- In a 25 mL Teflon-lined autoclave, combine 5 mg of CH_3COOAg , 360 mg of CTAB, 0.3 mL of $\text{H}_2\text{PtCl}_6 \cdot 6\text{H}_2\text{O}$, and 50 μL of RhCl_3 .[\[1\]](#)
- Add 7 mL of OAM and 3 mL of DMA to the mixture.[\[1\]](#)
- Stir the mixture on a magnetic stirrer for 20 minutes to ensure homogeneity.[\[1\]](#)
- Seal the Teflon-lined autoclave within a stainless-steel autoclave.

- Heat the autoclave in an oil bath at 170 °C for 12 hours with continuous magnetic stirring.^[1]
- Allow the autoclave to cool to room temperature naturally.
- Collect the product by centrifugation at 6000 rpm for 5 minutes.
- Wash the collected product with ethanol three times to remove any unreacted precursors and surfactants.^[1]

General Solvothermal Synthesis of High-Entropy Alloy Nanoparticles (including Pt and Rh)

While this protocol is for a high-entropy alloy, the principles can be adapted for the synthesis of bimetallic Pt-Rh nanodendrites by using only the relevant precursors.

Materials:

- Platinum(II) acetylacetonate ($\text{Pt}(\text{acac})_2$)
- Rhodium(III) acetylacetonate ($\text{Rh}(\text{acac})_3$)
- Solvent (e.g., benzyl ether, oleylamine)
- Reducing agent (if required by the specific solvent system)
- Capping agent (e.g., oleic acid, trioctylphosphine)

Procedure:

- Dissolve the desired molar ratio of $\text{Pt}(\text{acac})_2$ and $\text{Rh}(\text{acac})_3$ in the chosen solvent within a Teflon-lined autoclave.
- Add the capping agent and reducing agent (if necessary) to the solution.
- Seal the autoclave and heat it to a specific temperature (typically between 160°C and 220°C) for a defined period (e.g., 2 to 24 hours).
- After the reaction, allow the autoclave to cool down to room temperature.

- Precipitate the nanoparticles by adding a non-solvent (e.g., ethanol) and collect them by centrifugation.
- Wash the nanoparticles multiple times with a mixture of a non-solvent and a dispersant (e.g., hexane) to remove residual reactants.

Data Presentation: Synthesis Parameters and Resulting Nanostructures

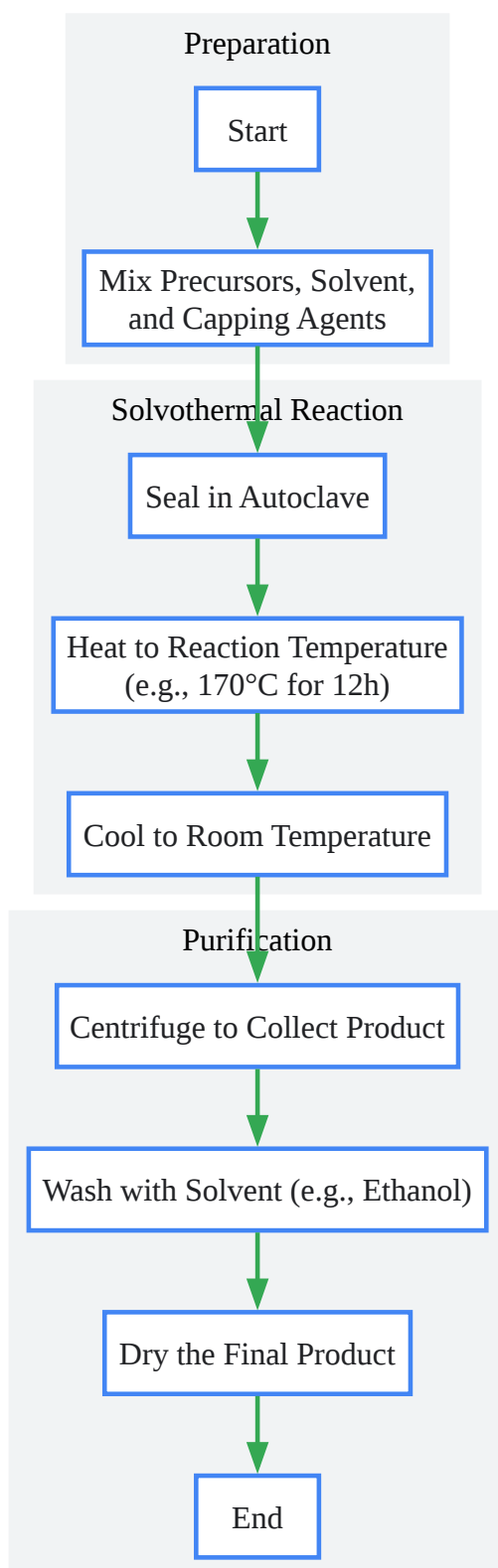
The following tables summarize the quantitative data from various solvothermal synthesis methods for platinum-group metal nanodendrites, providing a basis for comparison.

| Parameter | Method 2.1: Ag@PtRhAg Core-Shell | General High-Entropy Alloy Method (Adapted for Pt-Rh) |
|---------------------|--|---|
| Pt Precursor | H ₂ PtCl ₆ ·6H ₂ O (0.3 mL) | Pt(acac) ₂ |
| Rh Precursor | RhCl ₃ (50 µL) | Rh(acac) ₃ |
| Other Precursors | CH ₃ COOAg (5 mg) | - |
| Solvent | Oleylamine (7 mL), N,N-Dimethylacetamide (3 mL) | Benzyl ether, Oleylamine, etc. |
| Capping Agent | CTAB (360 mg) | Oleic acid, Trioctylphosphine, etc. |
| Temperature | 170 °C | 160 - 220 °C |
| Time | 12 hours | 2 - 24 hours |
| Resulting Structure | PtRh alloy decorated Ag nanocubes (core-shell) | Pt-Rh nanodendrites |

| Characterization Data | Typical Results for Pt-Rh Nanodendrites |
|-------------------------------|---|
| Average Size (TEM) | 20 - 100 nm |
| Crystallite Size (XRD) | 5 - 15 nm |
| Composition (EDX/XPS) | Tunable based on precursor ratio |
| Crystal Structure (XRD) | Face-centered cubic (fcc) alloy |
| Surface Oxidation State (XPS) | Predominantly metallic Pt(0) and Rh(0) with some surface oxides |

Mandatory Visualizations

Experimental Workflow for Solvothermal Synthesis



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the solvothermal synthesis of Pt-Rh nanodendrites.

Proposed Signaling Pathway for Nanodendrite Formation



[Click to download full resolution via product page](#)

Caption: Proposed mechanism for the formation of Pt-Rh nanodendrites via solvothermal synthesis.

Characterization of Platinum-Rhodium Nanodendrites

A suite of analytical techniques is employed to thoroughly characterize the synthesized Pt-Rh nanodendrites.

- **Transmission Electron Microscopy (TEM):** TEM is crucial for visualizing the morphology and size of the nanodendrites. High-resolution TEM (HRTEM) can further reveal the crystalline structure and lattice fringes of the nanoparticles.
- **X-ray Diffraction (XRD):** XRD analysis is used to determine the crystal structure and phase purity of the Pt-Rh nanodendrites. The diffraction peak positions can confirm the formation of a bimetallic alloy and can be used to estimate the average crystallite size using the Scherrer equation.
- **X-ray Photoelectron Spectroscopy (XPS):** XPS is a surface-sensitive technique that provides information about the elemental composition and oxidation states of the constituent metals on the surface of the nanodendrites. This is particularly important for understanding the catalytic properties.

- **Energy-Dispersive X-ray Spectroscopy (EDX):** Often coupled with TEM or Scanning Electron Microscopy (SEM), EDX provides elemental analysis of the nanodendrites, confirming the presence and relative ratios of platinum and rhodium.

Mechanism of Nanodendrite Formation

The formation of dendritic nanostructures in a solvothermal synthesis is a complex process governed by a combination of thermodynamic and kinetic factors. The generally accepted mechanism involves several key stages:

- **Nucleation:** At elevated temperatures and pressures, the metal precursors decompose and are reduced to form initial metallic nuclei or seeds. The choice of solvent and reducing agents plays a critical role in this step.
- **Growth and Aggregation:** These primary nanoparticles then act as seeds for further growth. The dendritic morphology arises from a process known as diffusion-limited aggregation, where the growth rate is controlled by the rate at which new atoms diffuse to the surface of the growing crystal.
- **Oriented Attachment:** In some cases, small nanoparticles may attach to each other in a crystallographically specific manner, leading to the formation of larger, single-crystalline branches.
- **Role of Capping Agents:** Capping agents, such as CTAB or oleylamine, play a crucial role in directing the dendritic growth. They selectively adsorb to certain crystal facets, inhibiting growth on these surfaces and promoting growth on others, leading to the characteristic branched structure. The concentration and type of capping agent are therefore critical parameters for controlling the final morphology of the nanodendrites.

Conclusion

Solvothermal synthesis is a powerful and versatile method for the controlled fabrication of platinum-rhodium nanodendrites. By carefully tuning experimental parameters such as precursor concentrations, solvents, capping agents, temperature, and time, it is possible to produce nanostructures with desired morphologies and compositions. The unique properties of these dendritic nanomaterials make them highly promising candidates for a wide range of applications, particularly in catalysis. The detailed protocols and characterization data

presented in this guide provide a solid foundation for researchers and scientists working in the field of nanomaterials synthesis and its applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Solvothermal Synthesis of Platinum-Rhodium Nanodendrites: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082538#solvothermal-synthesis-of-platinum-rhodium-nanodendrites>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

